

Pentryl's Performance Profile: A Comparative Analysis Against Modern High Explosives

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A comprehensive review of available performance data for the explosive compound **Pentryl**, juxtaposed with modern counterparts such as PETN, RDX, HMX, and CL-20. This guide provides a quantitative comparison of key performance metrics, details of experimental methodologies, and visual representations of chemical structures and evaluation workflows to support researchers in the field of energetic materials.

Pentryl, a powerful explosive organic compound, historically demonstrated notable performance characteristics. This guide provides a comparative literature review of its performance data against established and modern high explosives, including Pentaerythritol Tetranitrate (PETN), Research Department Explosive (RDX), High-Melting Explosive (HMX), and the more recent 2,4,6,8,10,12-Hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane (CL-20). The data presented is collated from various historical and contemporary sources, and while direct comparative studies under identical conditions are scarce, this analysis aims to provide a valuable overview for researchers, scientists, and professionals in drug development and energetic materials.

Comparative Performance Data

The following table summarizes key performance parameters for **Pentryl** and a selection of modern high explosives. It is important to note that the data has been compiled from various sources and experimental conditions may not be identical, which can influence the results.



Explosive	Chemical Formula	Density (g/cm³)	Velocity of Detonatio n (VoD) (m/s)	Detonatio n Pressure (GPa)	Trauzl Test (cm³)	Lead Block Compres sion (mm)
Pentryl	C8H6N6O10	0.80	5000[1]	Not Available	15.8[1]	18.5[1]
PETN	C5H8N4O12	1.76	8400[2]	~21.2 (for a PBX with 86% PETN)[3]	52.3[4]	~19.63
RDX	C₃H6N6O6	1.762	8550	Not Available	48[4]	~17.17
НМХ	C4H8N8O8	1.89	9100	Not Available	48[4]	Not Available
CL-20	C6H6N12O1	1.916 (for C-1 explosive)	~9190 (for C-1 explosive)	~31 (for CL-20/Al explosives)	Not Available	Not Available
TNT (for reference)	C7H5N3O6	1.60	6900	Not Available	12.2[1]	14.8[1]
Tetryl (for reference)	C7H5N5O8	1.71	7570	Not Available	13.8[1]	16.6[1]

Note: The density at which the Velocity of Detonation was measured is provided where available, as this significantly influences the value.

Experimental Protocols

The performance data presented in this guide are derived from several standardized experimental tests designed to characterize the power and brisance of explosive materials. The general methodologies for these tests are outlined below.



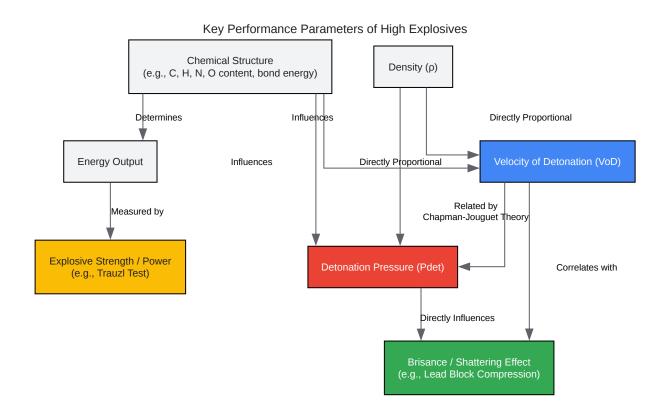
Test	General Protocol
Velocity of Detonation (VoD) Measurement	The velocity at which a detonation wave propagates through an explosive is a key performance indicator. Common methods include the D'Autriche method, where the time difference of arrival of the detonation wave at two points is measured using a detonating cord of known velocity.[6][7] Modern techniques often employ electronic probes or fiber optics placed at precise intervals along the explosive charge to record the time of passage of the detonation front.[8] The explosive sample is typically confined in a tube to ensure a stable detonation.
Trauzl Lead Block Test	This test measures the relative explosive power or "strength" of an explosive. A 10-gram sample of the explosive is placed in a cavity within a standardized lead block (typically 200 mm in diameter and 200 mm high).[4][9] The cavity is then stemmed with a material like sand, and the explosive is detonated. The resulting enlargement of the cavity is measured by filling it with water and recording the volume increase in cubic centimeters.[4][9][10]
Hess Lead Block Compression Test	This test is used to determine the brisance, or shattering effect, of an explosive. A cylindrical lead block of specified dimensions (e.g., 60 mm height, 40 mm diameter) is placed on a solid base.[11] A sample of the explosive (often 50 grams) is placed on a steel plate on top of the lead cylinder and detonated.[11] The resulting compression (shortening) of the lead cylinder is measured in millimeters.[12]
Detonation Pressure Measurement	Detonation pressure is the pressure at the detonation front. It can be determined using various techniques, including the impedance



matching method, where the shock wave from the detonating explosive is transmitted into a material with a known shock Hugoniot (a curve relating shock velocity to particle velocity). By measuring the shock velocity in the witness material (often using optical probes), the particle velocity and subsequently the detonation pressure can be calculated.[3]

Visualizing Explosive Characteristics and Evaluation

To further aid in the understanding of the relationships between explosive properties and the processes for their evaluation, the following diagrams are provided.

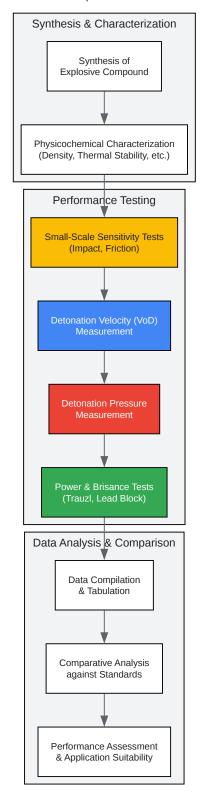




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Key performance parameters of high explosives.

General Workflow for Explosive Performance Evaluation

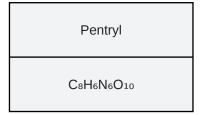




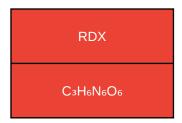
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General workflow for explosive performance evaluation.

Chemical Structures of Pentryl and Modern Explosives



PETN C5H8N4O12



HMX C4H8N8O8

CL-20 C6H6N12O12



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Chemical structures of selected explosives.

Discussion

The available data indicates that **Pentryl** is a powerful explosive, outperforming classic explosives like TNT and Tetryl in both the Trauzl and lead block compression tests.[1] However, when compared to modern high explosives such as PETN, RDX, HMX, and CL-20, **Pentryl**'s performance, particularly its reported detonation velocity of 5000 m/s at a density of 0.80 g/cm³, is significantly lower.[1] It is crucial to recognize that detonation velocity is highly dependent on the density of the explosive charge. The densities at which the modern explosives' high velocities are reported are substantially greater, typically in the range of 1.7 to 1.9 g/cm³. A direct comparison of detonation velocity at similar densities would be necessary for a more conclusive assessment.

The Trauzl and lead block compression data for **Pentryl**, while dated, suggest a considerable explosive strength and brisance. A direct comparison with modern explosives in these specific tests is challenging due to the scarcity of recent, standardized data for all compounds.

In conclusion, while **Pentryl** was a potent explosive in its time, the advent of modern high explosives like PETN, RDX, HMX, and particularly CL-20, has led to materials with significantly higher detonation velocities and pressures, indicative of superior performance for many applications. Further research involving the synthesis and standardized testing of **Pentryl** would be required to provide a definitive and direct comparison against the current state-of-theart energetic materials.

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